

# Validating MRS4719's Potency in Attenuating ATP-Induced Calcium Influx: A Comparative Guide

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## Compound of Interest

Compound Name: MRS4719

Cat. No.: B15579371

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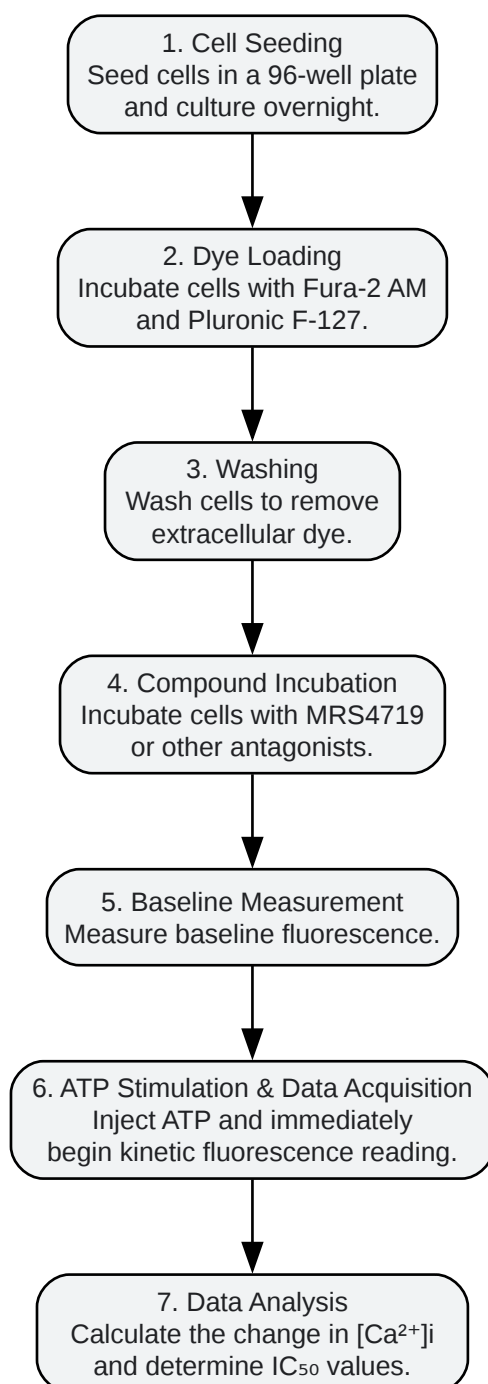
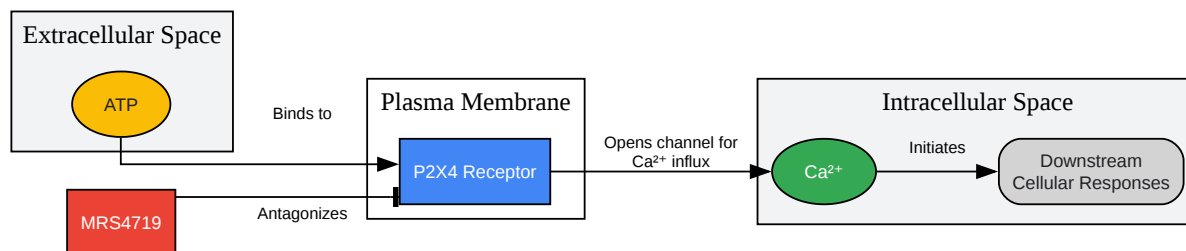
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **MRS4719**, a potent P2X4 receptor antagonist, with other relevant compounds in the context of its effect on adenosine triphosphate (ATP)-induced intracellular calcium ( $[Ca^{2+}]_i$ ) influx. The information presented herein is supported by experimental data and detailed protocols to assist researchers in designing and interpreting their studies.

## Unraveling the Mechanism: ATP-Induced Calcium Influx

Extracellular ATP plays a crucial role in cell signaling by activating purinergic receptors, which are broadly classified into P2X and P2Y receptors. P2X receptors are ligand-gated ion channels that, upon binding to ATP, open a channel permeable to cations, including  $Ca^{2+}$ . This leads to a rapid increase in intracellular calcium concentration. **MRS4719** exerts its effect by selectively antagonizing the P2X4 receptor subtype, thereby inhibiting this influx of calcium.

The signaling pathway is initiated when ATP, released into the extracellular space due to cellular stress or signaling events, binds to the P2X4 receptor. This binding triggers a conformational change in the receptor, opening its ion channel. The influx of  $\text{Ca}^{2+}$  then acts as a second messenger, initiating a cascade of downstream cellular responses.



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